

2,5-Divinylpyridine chemical and physical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,5-Divinylpyridine

Cat. No.: B097761

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An In-depth Technical Guide to 2,5-Divinylpyridine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core chemical and physical properties of **2,5-Divinylpyridine**. The information is curated for professionals in research and development, with a focus on structured data presentation and a general framework for experimental analysis.

Core Chemical and Physical Properties

2,5-Divinylpyridine, also known as 2,5-diethenylpyridine, is a derivative of pyridine featuring two vinyl group substituents. Its unique structure makes it a valuable monomer for polymerization and a versatile building block in organic synthesis.^[1] The fundamental properties of this compound are summarized below.

Table 1: Physical and Chemical Properties of **2,5-Divinylpyridine**

Property	Value	Reference
CAS Number	16222-95-0	[2] [3]
Molecular Formula	C ₉ H ₉ N	[2] [3]
Molecular Weight	131.17 g/mol	[2] [3]
Boiling Point	218.3 °C at 760 mmHg	[2]
Density	0.974 g/cm ³	[2]
Flash Point	83.7 °C	[2]
Vapor Pressure	0.187 mmHg at 25 °C	[2]
Refractive Index	1.602	[2]
Melting Point	Not Available	[2]

Table 2: Computed Molecular Properties

Property	Value	Reference
XLogP3-AA	2.4	[3]
Topological Polar Surface Area	12.9 Å ²	[3]
Hydrogen Bond Donor Count	0	[3]
Hydrogen Bond Acceptor Count	1	[3]
Rotatable Bond Count	2	[3]
Exact Mass	131.073499291 Da	[3]
Monoisotopic Mass	131.073499291 Da	[3]
Complexity	129	[3]

Experimental Protocols: A General Framework for Characterization

While specific, detailed experimental protocols for the synthesis of **2,5-Divinylpyridine** were not readily available in the surveyed literature, a general workflow for its synthesis and characterization can be proposed. This workflow is standard for the analysis of novel organic compounds.

Synthesis: The synthesis of divinylpyridines can be approached through various organic reactions. One potential route is the palladium-catalyzed cross-coupling reaction (e.g., Stille or Suzuki coupling) between a dihalopyridine (2,5-dibromopyridine) and a vinylating agent (e.g., vinyltributylstannane or vinylboronic acid). Another approach could involve the dehydration of the corresponding diethylpyridine.

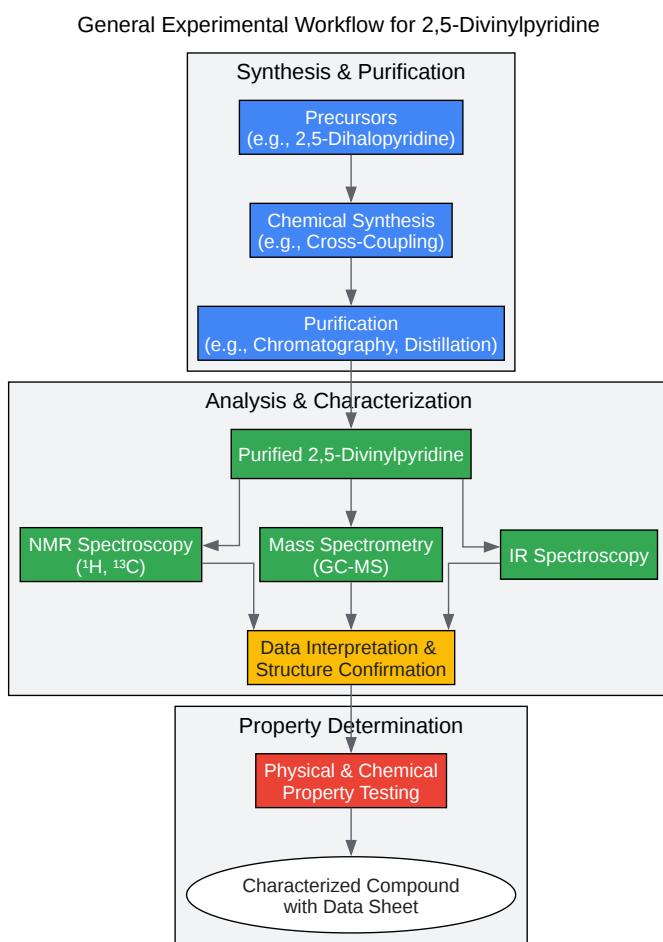
Purification: Post-synthesis, the crude product would require purification. Standard techniques such as column chromatography on silica gel or distillation under reduced pressure would be employed to isolate **2,5-Divinylpyridine** from unreacted starting materials and byproducts.

Structural and Purity Analysis: A suite of spectroscopic and chromatographic techniques is essential to confirm the identity, structure, and purity of the synthesized compound.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR: Would be used to identify the protons on the pyridine ring and the vinyl groups. The chemical shifts, integration values, and coupling patterns would confirm the substitution pattern and the presence of the vinyl moieties.
 - ^{13}C NMR: Would be employed to identify the number and types of carbon atoms in the molecule, including the sp^2 carbons of the pyridine ring and the vinyl groups.
- Mass Spectrometry (MS):
 - Gas Chromatography-Mass Spectrometry (GC-MS): This technique would serve a dual purpose: to assess the purity of the compound and to determine its molecular weight by identifying the molecular ion peak.^[3] The fragmentation pattern can also provide structural information.

- Infrared (IR) Spectroscopy:
 - IR spectroscopy would be used to identify characteristic functional groups. Key vibrational bands would include C=C stretching from the vinyl groups and the aromatic ring, and C-H stretching from both the aromatic and vinyl components.

The following diagram illustrates a logical workflow for the synthesis and characterization of a target compound like **2,5-Divinylpyridine**.



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General workflow for synthesis and characterization.

Safety and Handling

While a specific safety data sheet (SDS) for **2,5-Divinylpyridine** was not retrieved, general precautions for handling pyridine derivatives should be followed. These compounds are often

flammable and may be toxic if swallowed, inhaled, or in contact with skin.[\[4\]](#) It is recommended to handle this chemical in a well-ventilated area, such as a fume hood, while wearing appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. Store the compound in a tightly closed container in a cool, dry place away from ignition sources.[\[5\]](#) Due to its vinyl groups, **2,5-Divinylpyridine** may be prone to polymerization and should be stored accordingly, possibly with an inhibitor and under refrigeration.[\[6\]](#)

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- To cite this document: BenchChem. [2,5-Divinylpyridine chemical and physical properties]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b097761#2-5-divinylpyridine-chemical-and-physical-properties\]](https://www.benchchem.com/product/b097761#2-5-divinylpyridine-chemical-and-physical-properties)

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